



Application Notes and Protocols: Labeling Oligonucleotides with Sulfo-Cy5 Azide

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Compound of Interest		
Compound Name:	Sulfo-Cy5 azide	
Cat. No.:	B12395390	Get Quote

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Introduction

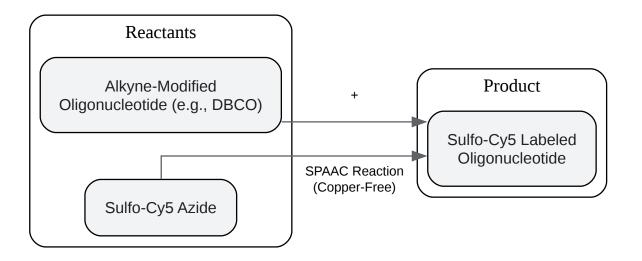
Fluorescently labeled oligonucleotides are indispensable tools in molecular biology, diagnostics, and therapeutic development. Cyanine 5 (Cy5), a bright and photostable fluorophore that emits in the far-red spectrum, is a popular choice for labeling. This document provides detailed protocols for labeling alkyne-modified oligonucleotides with **Sulfo-Cy5 azide** via Copper-Free Click Chemistry, specifically Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC). The sulfonated (Sulfo) form of Cy5 azide offers excellent water solubility, making it ideal for reactions in aqueous environments.[1]

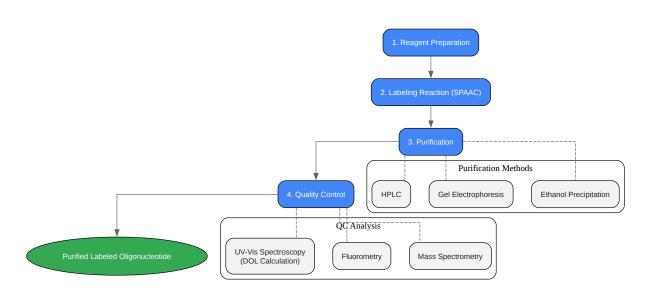
The SPAAC reaction is a bioorthogonal ligation method that occurs efficiently under mild conditions without the need for a cytotoxic copper catalyst, which can damage DNA.[2][3][4] This makes it a superior choice for labeling sensitive biological molecules. The reaction involves the cycloaddition of a strained alkyne, such as dibenzocyclooctyne (DBCO), incorporated into an oligonucleotide, with the azide group of the Sulfo-Cy5 dye.[3][4]

Chemical Reaction and Workflow

The core of the labeling process is the Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC). This reaction is a type of 1,3-dipolar cycloaddition between a cycloactyne and an azide, forming a stable triazole linkage.[3][5]







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